

# An In-depth Technical Guide to the Fundamental Properties of Divinyl Tetramethyldisiloxane

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## Compound of Interest

Compound Name: *Divinyl tetramethyldisiloxane*

Cat. No.: *B8804842*

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## Introduction

**Divinyl tetramethyldisiloxane**, also known as 1,1,3,3-tetramethyl-1,3-divinyldisiloxane, is a pivotal organosilicon compound with the chemical formula  $O(Si(CH_3)_2CH=CH_2)_2$ .<sup>[1]</sup> This colorless liquid is a fundamental building block in silicone chemistry, prized for its two reactive vinyl groups that readily participate in hydrosilylation reactions.<sup>[2][3]</sup> This reactivity, combined with the inherent properties of the siloxane backbone—such as flexibility, thermal stability, and biocompatibility—makes it an indispensable monomer and crosslinking agent in the synthesis of a wide array of silicone-based materials.<sup>[3]</sup> Its applications span from industrial products like sealants, adhesives, and coatings to high-purity materials for the electronics and pharmaceutical industries.<sup>[3][4]</sup> In the realm of drug development, its biocompatibility makes it a material of interest for medical devices and advanced drug delivery systems.<sup>[3]</sup>

This technical guide provides a comprehensive overview of the core fundamental properties of **divinyl tetramethyldisiloxane**, detailed experimental protocols for their determination, and insights into its key chemical reactions and applications.

## Core Properties

The fundamental physical and chemical properties of **divinyl tetramethyldisiloxane** are summarized below. This data is essential for its handling, application, and the prediction of its behavior in various chemical processes.

## Chemical Identity

Identifier	Value
Chemical Name	1,3-Divinyl-1,1,3,3-tetramethyldisiloxane
Synonyms	1,1,3,3-Tetramethyl-1,3-divinyldisiloxane, DVTMSD, VMM
CAS Number	2627-95-4 <a href="#">[4]</a>
Molecular Formula	C <sub>8</sub> H <sub>18</sub> OSi <sub>2</sub> <a href="#">[4]</a>
Molecular Weight	186.40 g/mol
Chemical Structure	O[Si(CH <sub>3</sub> ) <sub>2</sub> ]CH=CH <sub>2</sub> ] <sub>2</sub>

## Physicochemical Properties

Property	Value
Appearance	Colorless, transparent liquid <a href="#">[4]</a>
Boiling Point	139 °C <a href="#">[4]</a> <a href="#">[5]</a>
Melting Point	-99 °C <a href="#">[5]</a>
Density	0.809 g/mL at 25 °C <a href="#">[4]</a> <a href="#">[5]</a>
Refractive Index (n <sup>20</sup> /D)	1.411 <a href="#">[3]</a>
Kinematic Viscosity	0.9 mm <sup>2</sup> /s
Flash Point	24 °C <a href="#">[4]</a>
Solubility	Insoluble in water; Soluble in many organic solvents

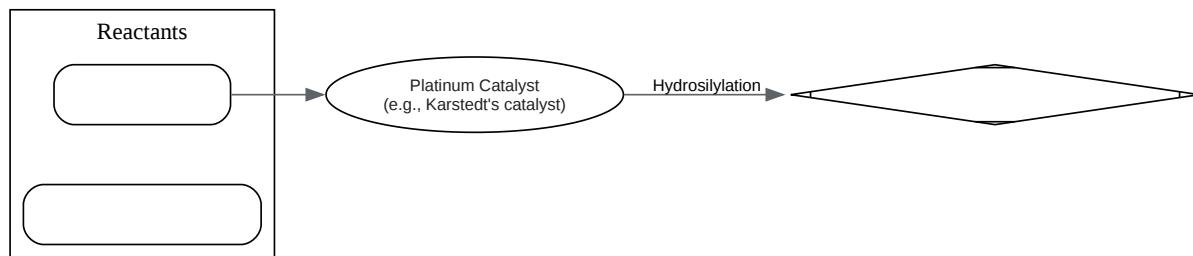
## Chemical Structure and Reactivity

The unique reactivity of **divinyl tetramethyldisiloxane** is conferred by the two terminal vinyl groups attached to the silicon atoms.

Caption: Chemical structure of **divinyl tetramethyldisiloxane**.

## Hydrosilylation

The most significant reaction involving **divinyl tetramethyldisiloxane** is platinum-catalyzed hydrosilylation. In this addition reaction, a silicon-hydride (Si-H) bond adds across the carbon-carbon double bond of the vinyl group. This reaction is fundamental to the curing of many silicone elastomers and gels, where **divinyl tetramethyldisiloxane** acts as a crosslinker between polymer chains containing Si-H groups. The reaction proceeds with high efficiency and typically yields an anti-Markovnikov product.[6]



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Caption: Platinum-catalyzed hydrosilylation reaction pathway.

## Applications

The versatile properties of **divinyl tetramethyldisiloxane** lead to its use in a wide range of applications.

- **Silicone Polymers:** It serves as a crucial monomer and end-capping agent in the production of vinyl-terminated silicone fluids and elastomers.[4]
- **Adhesives and Sealants:** Its crosslinking ability is utilized to formulate high-performance silicone adhesives and sealants with excellent thermal stability and durability.[3]
- **Medical Devices:** Due to its biocompatibility, it is used in the manufacturing of medical-grade silicones for devices such as catheters and implants.[3]

- **Drug Delivery:** As a crosslinking agent for biocompatible silicone networks, such as hydrogels, it has potential applications in controlled drug release systems. The crosslinking density can be tailored to control the diffusion rate of therapeutic agents from the hydrogel matrix.<sup>[7]</sup>
- **Electronics:** It is used in encapsulants and coatings for electronic components, providing protection against moisture and environmental stress.<sup>[4]</sup>

## Experimental Protocols

The following sections detail generalized experimental protocols for the determination of key physical properties of **divinyl tetramethyldisiloxane**.

### Synthesis of Divinyl Tetramethyldisiloxane

A common laboratory-scale synthesis involves the hydrolysis of vinyldimethylchlorosilane.

Materials:

- Vinyldimethylchlorosilane
- Sodium bicarbonate
- Anhydrous diethyl ether
- Distilled water
- Anhydrous magnesium sulfate
- Separatory funnel, round-bottom flask, condenser, magnetic stirrer, heating mantle

Procedure:

- A solution of vinyldimethylchlorosilane in anhydrous diethyl ether is prepared in a round-bottom flask equipped with a magnetic stirrer and an addition funnel.
- The flask is cooled in an ice bath.

- A saturated aqueous solution of sodium bicarbonate is added dropwise from the addition funnel with vigorous stirring. The sodium bicarbonate neutralizes the hydrochloric acid formed during the reaction.
- After the addition is complete, the mixture is allowed to warm to room temperature and stirred for an additional 2 hours.
- The organic layer is separated using a separatory funnel, washed with distilled water, and then with a saturated brine solution.
- The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed by rotary evaporation.
- The crude product is purified by fractional distillation under reduced pressure to yield pure **divinyl tetramethyldisiloxane**.

## Determination of Boiling Point

### Apparatus:

- Thiele tube or a small beaker with a high-boiling mineral oil bath
- Thermometer (calibrated)
- Small test tube
- Capillary tube (sealed at one end)
- Heating source (Bunsen burner or hot plate)

### Procedure:

- A small amount (a few milliliters) of **divinyl tetramethyldisiloxane** is placed in the small test tube.
- The capillary tube is placed in the test tube with the open end down.
- The test tube is attached to the thermometer and immersed in the oil bath.

- The oil bath is heated gently and stirred continuously.
- As the temperature rises, a stream of bubbles will emerge from the capillary tube.
- The heating is stopped, and the oil bath is allowed to cool slowly.
- The temperature at which the bubbling stops and the liquid just begins to enter the capillary tube is recorded as the boiling point.

## Determination of Density

### Apparatus:

- Pycnometer (specific gravity bottle) of a known volume
- Analytical balance
- Constant temperature water bath

### Procedure:

- The empty, clean, and dry pycnometer is weighed accurately.
- The pycnometer is filled with **divinyl tetramethyldisiloxane**, ensuring no air bubbles are trapped, and placed in a constant temperature water bath (e.g., 25 °C) until it reaches thermal equilibrium.
- The pycnometer is removed from the bath, wiped dry, and weighed accurately.
- The pycnometer is emptied, cleaned, dried, and filled with distilled water. The process is repeated to determine the weight of water in the pycnometer at the same temperature.
- The density of **divinyl tetramethyldisiloxane** is calculated using the formula: Density = (mass of substance) / (volume of substance) where the volume of the substance is determined from the mass and known density of water at that temperature.

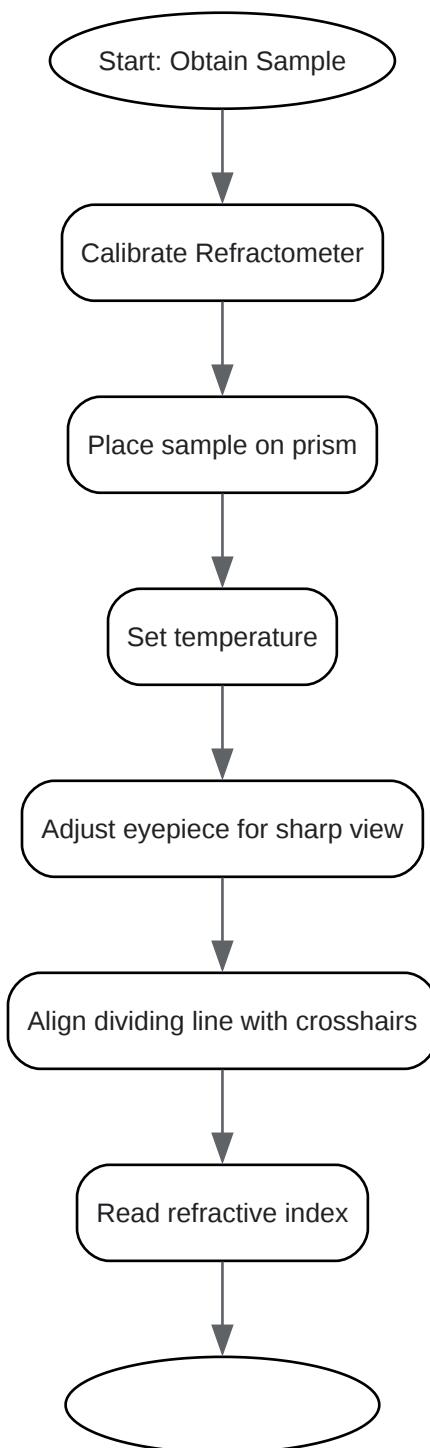
## Determination of Refractive Index

### Apparatus:

- Abbe refractometer
- Constant temperature water bath connected to the refractometer
- Dropper

**Procedure:**

- The refractometer is calibrated using a standard liquid with a known refractive index.
- A few drops of **divinyl tetramethyldisiloxane** are placed on the prism of the refractometer.
- The prism is closed, and the sample is allowed to come to the desired temperature (e.g., 20 °C) by the circulating water bath.
- The light source is switched on, and the eyepiece is adjusted until the field of view is sharp.
- The control knob is turned until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
- The refractive index is read from the scale.



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Caption: Experimental workflow for refractive index measurement.

## Conclusion

**Divinyl tetramethyldisiloxane** is a cornerstone of modern silicone chemistry. Its well-defined chemical structure and the reactivity of its vinyl groups provide a versatile platform for the synthesis of a vast range of polymeric materials. A thorough understanding of its fundamental properties, as outlined in this guide, is critical for researchers and professionals in materials science, chemistry, and drug development to effectively harness its potential in creating innovative products and technologies. The provided experimental protocols offer a practical framework for the characterization and quality control of this important chemical intermediate.

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Address: 3281 E Guasti Rd  
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